

# 4-bromo-1H-indazole-6-carboxylic acid chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-bromo-1H-indazole-6-carboxylic acid

Cat. No.: B1292525

[Get Quote](#)

## A Technical Overview of 4-bromo-1H-indazole-6-carboxylic acid

IUPAC Name: 4-bromo-1H-indazole-6-carboxylic acid[1][2]

CAS Number: 885523-43-3[2]

Molecular Formula: C<sub>8</sub>H<sub>5</sub>BrN<sub>2</sub>O<sub>2</sub>[2]

## Chemical Structure and Description

**4-bromo-1H-indazole-6-carboxylic acid** possesses a bicyclic heteroaromatic core structure known as indazole. This core consists of a benzene ring fused to a pyrazole ring.

The specific structure of this compound is defined by the following substitutions:

- A bromine atom is attached to the carbon at position 4 of the indazole ring system.
- A carboxylic acid group (-COOH) is attached to the carbon at position 6.
- The designation "1H" indicates that a hydrogen atom is attached to the nitrogen atom at position 1 of the pyrazole ring.

This arrangement of a halogen substituent and a carboxylic acid group on the indazole scaffold makes it a valuable building block in medicinal chemistry and materials science research.

## Physicochemical Data

Property	Value
Molecular Weight	241.042 g/mol [2]
Purity	Typically ≥95%[2]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-bromo-1H-indazole-6-carboxylic acid | Chemrio [chemrio.com]
- 2. 4-bromo-1H-indazole-6-carboxylic acid [allbiopharm.com]
- To cite this document: BenchChem. [4-bromo-1H-indazole-6-carboxylic acid chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1292525#4-bromo-1h-indazole-6-carboxylic-acid-chemical-structure-and-iupac-name>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)